

Proper Disposal Procedures for OR-1896: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OR-1896

Cat. No.: B022786

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **OR-1896**, a metabolite of Levosimendan. Adherence to these procedures is critical for maintaining laboratory safety and regulatory compliance.

OR-1896, with the CAS Number 220246-81-1, is identified as a selective phosphodiesterase (PDE) III inhibitor.[1] While a Safety Data Sheet (SDS) from GlpBio classifies **OR-1896** as "Not a hazardous substance or mixture," it is imperative to handle and dispose of it with care, following all applicable institutional and local regulations for chemical waste.[2]

Key Safety and Handling Information

Proper handling and storage are paramount to ensure safety. Always consult the specific Safety Data Sheet (SDS) provided by the supplier.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Use appropriate chemical-resistant gloves.
- Body Protection: Wear a lab coat.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.

In Case of Exposure:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes.
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: Move to fresh air.
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.

Chemical and Physical Properties

A summary of the known quantitative data for **OR-1896** is provided below for easy reference.

Property	Value	Source
CAS Number	220246-81-1	[3]
Molecular Formula	C13H15N3O2	[4]
Molecular Weight	245.28 g/mol	[2]
Appearance	Solid	[2]
Purity	>98.50%	[3]

Disposal Procedures

Even though classified as non-hazardous by one supplier, **OR-1896** should be disposed of as chemical waste to ensure environmental protection and compliance with laboratory best practices.

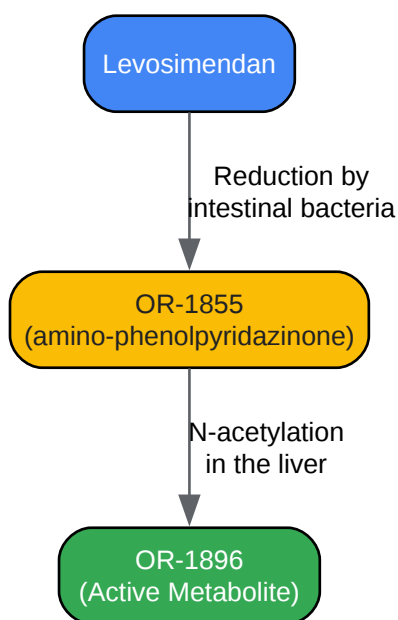
Step-by-Step Disposal Protocol:

- Waste Identification: Label a dedicated waste container clearly as "Waste **OR-1896**" with the appropriate chemical structure and CAS number.

- Segregation: Do not mix **OR-1896** waste with other chemical waste streams unless compatibility is confirmed. It is best practice to keep it segregated.
- Containerization:
 - Use a chemically compatible, leak-proof container with a secure lid.
 - For liquid waste (e.g., solutions in DMSO), ensure the container is appropriate for organic solvents.
 - For solid waste, use a sealed, sturdy container.
- Accumulation: Store the waste container in a designated satellite accumulation area within the laboratory.
- Documentation: Maintain a log of the amount of **OR-1896** waste generated.
- Disposal Request: When the container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal according to their specific protocols for non-hazardous or minimally hazardous chemical waste.
- Empty Containers: Triple-rinse empty **OR-1896** containers with a suitable solvent (e.g., ethanol or acetone). The rinsate should be collected and disposed of as chemical waste. After rinsing, the container can typically be disposed of as regular laboratory glass or plastic waste, with the label defaced.

Metabolic Pathway and Mechanism of Action

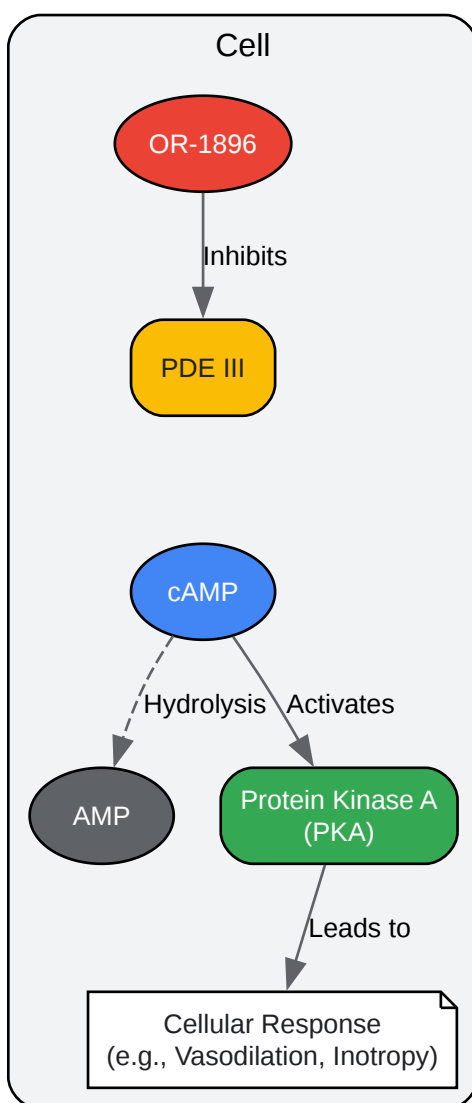
OR-1896 is an active metabolite of Levosimendan.[5] Understanding its formation and mechanism of action is crucial for its application in research.



[Click to download full resolution via product page](#)

Caption: Metabolic conversion of Levosimendan to its active metabolite, **OR-1896**.

As a phosphodiesterase (PDE) III inhibitor, **OR-1896** exerts its effects by preventing the breakdown of cyclic adenosine monophosphate (cAMP).[1] This leads to increased intracellular cAMP levels, resulting in various physiological responses.



[Click to download full resolution via product page](#)

Caption: Signaling pathway of **OR-1896** as a PDE III inhibitor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.glpbio.com [file.glpbio.com]
- 3. glpbio.com [glpbio.com]
- 4. go.drugbank.com [go.drugbank.com]
- 5. derangedphysiology.com [derangedphysiology.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for OR-1896: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022786#or-1896-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com